

# Butyl propionate boiling point and melting point data

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## Compound of Interest

Compound Name: *Butyl propionate*

Cat. No.: *B165908*

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## Butyl Propionate: A Summary of Physical Properties

**Butyl propionate** ( $C_7H_{14}O_2$ ) is a colorless liquid with a characteristic fruity, apple-like odor.<sup>[1]</sup> It is an ester of butan-1-ol and propanoic acid, utilized as a solvent in the formulation of paints and coatings and as a flavoring and fragrance agent.<sup>[1][2]</sup> An accurate understanding of its physical properties, such as boiling and melting points, is crucial for its application in various industrial and research settings.

## Quantitative Data: Boiling and Melting Points

The boiling and melting points of **butyl propionate** have been reported across multiple chemical data sources. The observed variations can be attributed to differences in experimental conditions, such as pressure, and the purity of the sample. The data is summarized in the table below for ease of comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	146.8 °C (419.9 K)	Standard Pressure	[3]
146 °C (419 K)	Not Specified	[1]	
145 °C	Not Specified	[2][4]	
145 °C	at 756 mmHg	[5][6][7]	
296.2 °F (146.8 °C)	at 760 mmHg	[1]	
Melting Point	-75 °C (198.15 K)	Not Specified	[4][5][6]
-89 °C (184 K)	Not Specified	[3]	
-128 °F (-88.9 °C)	Not Specified	[1]	

## Experimental Protocols for Determination

The determination of boiling and melting points are fundamental experimental procedures in chemistry for the characterization and purity assessment of compounds.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8] Common laboratory methods for its determination include:

- **Distillation Method:** This is a common and effective method for purifying liquids and determining their boiling points.[9] In a simple distillation setup, the liquid is heated in a flask, and the vapor travels into a condenser where it is cooled and collected as a distillate. A thermometer placed in the vapor path, just below the side arm of the distilling flask, will record a stable temperature during the phase transition, which corresponds to the boiling point of the liquid at the given atmospheric pressure.[9] For mixtures of liquids with close boiling points, fractional distillation is employed.[9]
- **Capillary Method (Micro Method):** This technique is suitable when only a small amount of the substance is available.[10] A small fusion tube containing a few milliliters of the liquid and an inverted, sealed-end capillary tube is heated.[11] Initially, trapped air expands and escapes from the capillary. As the temperature approaches the boiling point, the vapor of the liquid

also enters the capillary. Upon reaching the boiling point, a rapid and continuous stream of bubbles emerges from the capillary tube.<sup>[10]</sup> The apparatus is then allowed to cool. The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.<sup>[8]</sup><sup>[10]</sup>

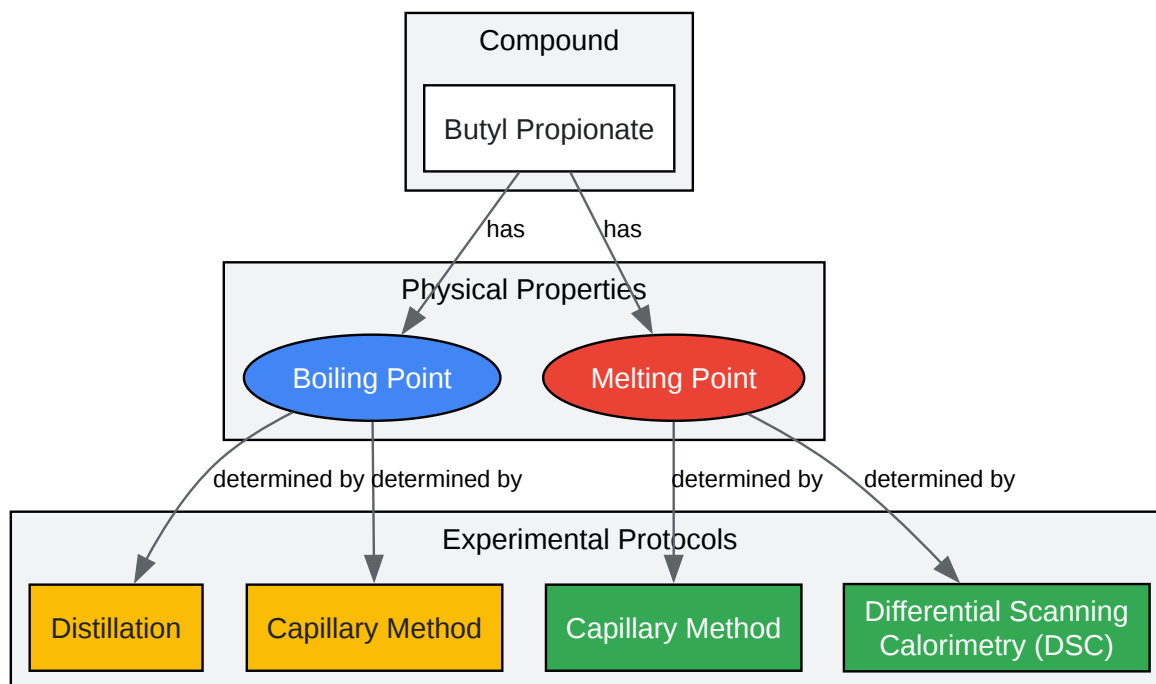
## Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition typically occurs over a narrow temperature range. Impurities tend to lower and broaden the melting point range.<sup>[12]</sup>

- **Capillary Method:** This is the most common technique for determining the melting point of a solid organic compound.<sup>[13]</sup> A small amount of the finely powdered, dry sample is packed into a thin-walled capillary tube sealed at one end.<sup>[14]</sup> The capillary tube is then attached to a thermometer or placed in a heating block of a melting point apparatus.<sup>[13]</sup> The sample is heated slowly and steadily. The temperatures at which the substance first begins to melt and when the last crystal disappears are recorded. This provides the melting point range.
- **Differential Scanning Calorimetry (DSC):** DSC is a thermo-analytical technique where the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature. When the sample undergoes a phase transition, such as melting, it will absorb more heat than the reference, resulting in a peak on the DSC curve. The onset temperature of this peak is considered the melting point.<sup>[13]</sup>

## Logical Framework Visualization

The following diagram illustrates the logical relationship between the chemical compound, its key physical properties, and the experimental methods used for their determination.



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Figure 1: Logical workflow for determining physical properties of **Butyl Propionate**.

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